

N-(3-Oxobutyl)phthalimide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-(3-Oxobutyl)phthalimide*

CAS No.: 3783-77-5

Cat. No.: B1296331

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(3-Oxobutyl)phthalimide is a chemical compound belonging to the phthalimide class of molecules. Phthalimides are characterized by a phthalic anhydride-derived imide functional group, and N-substituted derivatives are of significant interest in medicinal chemistry and organic synthesis. The phthalimide moiety serves as a crucial pharmacophore, a molecular framework that is essential for a drug's biological activity. Its derivatives have demonstrated a wide range of therapeutic effects, including anti-inflammatory, analgesic, anticonvulsant, and anticancer properties. The hydrophobic nature of the phthalimide core allows for effective passage across biological membranes, making these compounds promising candidates for drug development. This technical guide provides a detailed overview of the chemical properties, synthesis, and potential biological significance of **N-(3-Oxobutyl)phthalimide** and related N-substituted phthalimides.

Core Chemical Properties

While specific experimental data for **N-(3-Oxobutyl)phthalimide** is not widely available in public literature, its properties can be predicted based on the well-characterized nature of the phthalimide scaffold and related N-substituted derivatives.

Table 1: General Chemical and Physical Properties of Phthalimide and Related Derivatives

Property	Phthalimide (Parent Compound)	N-(4-Bromobutyl)phthalimide	N-Butylphthalimide
CAS Number	85-41-6[1][2]	5394-18-3	1515-72-6
Molecular Formula	C ₈ H ₅ NO ₂ [1][2]	C ₁₂ H ₁₂ BrNO ₂	C ₁₂ H ₁₃ NO ₂
Molecular Weight	147.13 g/mol [1][2]	282.13 g/mol	203.24 g/mol
Appearance	White solid[1]	-	-
Melting Point	238 °C[1]	76-80 °C	-
Boiling Point	336 °C (sublimes)[1]	-	-
Solubility in Water	<0.1 g/100 mL (19.5 °C)[1]	Insoluble	-
Acidity (pKa)	8.3[1]	-	-

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **N-(3-Oxobutyl)phthalimide**. The expected spectral features are based on the characteristic signals of the phthalimide group and the oxobutyl substituent.

Table 2: Expected Spectroscopic Data for **N-(3-Oxobutyl)phthalimide**

Spectroscopic Technique	Expected Features
^1H NMR	Signals corresponding to the aromatic protons of the phthalimide ring (typically in the range of 7.7-7.9 ppm), and signals for the protons of the oxobutyl chain, including a singlet for the methyl group adjacent to the carbonyl, and triplets for the methylene groups.
^{13}C NMR	Resonances for the carbonyl carbons of the imide group (around 168 ppm), aromatic carbons, and the carbons of the oxobutyl chain, including the ketone carbonyl.
IR Spectroscopy	Characteristic strong absorption bands for the symmetric and asymmetric C=O stretching of the imide group (around 1770 and 1700 cm^{-1}), and a band for the C=O stretching of the ketone group (around 1715 cm^{-1}).
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of N-(3-Oxobutyl)phthalimide, along with characteristic fragmentation patterns.

Synthesis of N-Substituted Phthalimides: Experimental Protocols

The primary method for the synthesis of N-substituted phthalimides is the Gabriel synthesis. This reaction involves the N-alkylation of potassium phthalimide with a suitable alkyl halide.

Experimental Protocol: Gabriel Synthesis of N-Alkylphthalimides

This protocol describes a general procedure for the synthesis of N-substituted phthalimides.

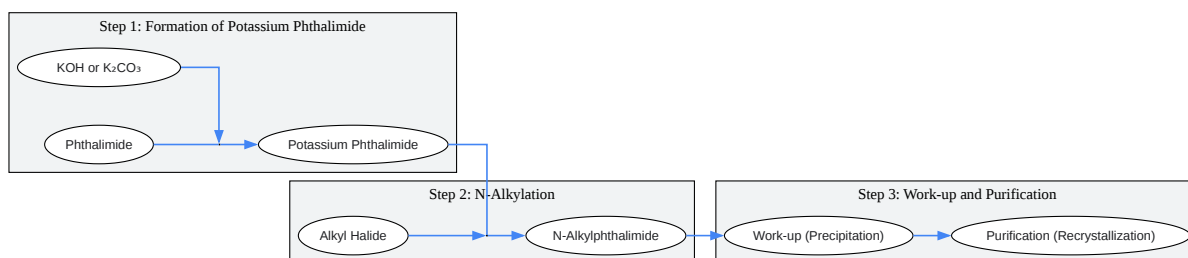
Materials:

- Phthalimide

- Potassium hydroxide (KOH) or Potassium carbonate (K_2CO_3)
- Appropriate alkyl halide (e.g., 1-bromo-3-butanone for the synthesis of **N-(3-Oxobutyl)phthalimide**)
- Dimethylformamide (DMF) or another suitable solvent
- Hydrazine hydrate or a strong acid/base for deprotection (if the primary amine is the desired product)

Procedure:

- **Formation of Potassium Phthalimide:** Phthalimide is reacted with potassium hydroxide in ethanol or potassium carbonate in a suitable solvent to form the potassium salt of phthalimide. This creates a potent nucleophile.
- **N-Alkylation:** The potassium phthalimide is then treated with an alkyl halide. The phthalimide anion acts as a nucleophile and displaces the halide in an SN_2 reaction to form the N-alkylphthalimide.
- **Work-up and Purification:** The reaction mixture is typically poured into water to precipitate the product. The solid product is then collected by filtration, washed, and can be further purified by recrystallization.



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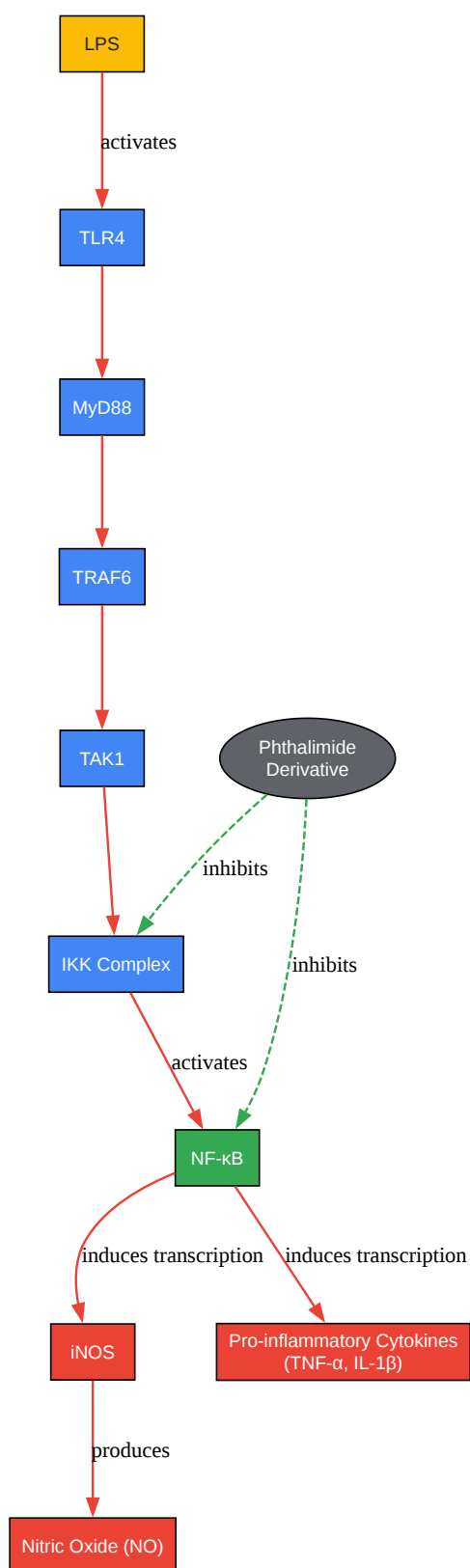
Caption: General workflow for the Gabriel synthesis of N-alkylphthalimides.

Biological Activity and Signaling Pathways

Phthalimide derivatives are known to exert their biological effects through various mechanisms, often involving the modulation of inflammatory pathways. While the specific biological activity of **N-(3-Oxobutyl)phthalimide** has not been extensively reported, related compounds have shown significant anti-inflammatory properties.

One of the key targets for many anti-inflammatory drugs is the inhibition of nitric oxide (NO) production. Overproduction of NO is a hallmark of various inflammatory conditions. The synthesis of inducible nitric oxide synthase (iNOS) is a critical step in this process. Some phthalimide derivatives have been shown to inhibit the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α) and interleukin-1 β (IL-1 β). These cytokines play a central role in orchestrating the inflammatory response.

The anti-inflammatory effects of certain phthalimides are associated with the downregulation of the Toll-like receptor 4 (TLR4) signaling pathway. TLR4 activation by lipopolysaccharide (LPS) triggers a cascade of intracellular signaling events that lead to the production of inflammatory mediators.



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Caption: Potential anti-inflammatory signaling pathway modulated by phthalimide derivatives.

Conclusion

N-(3-Oxobutyl)phthalimide represents a molecule of interest within the broader class of N-substituted phthalimides. While specific data for this compound is limited, the well-established chemistry and biological activity of the phthalimide scaffold provide a strong foundation for predicting its properties and potential applications. The synthetic accessibility via the Gabriel synthesis and the known anti-inflammatory potential of related compounds make **N-(3-Oxobutyl)phthalimide** and its analogues valuable targets for further investigation in drug discovery and development. Future research should focus on the detailed characterization of its physicochemical properties, elucidation of its specific biological mechanisms of action, and exploration of its therapeutic potential.

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